

Personal protective equipment for handling (Indolin-4-yl)methanol

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Compound of Interest

Compound Name: (Indolin-4-yl)methanol

Cat. No.: B152004

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Essential Safety and Handling Guide for (Indolin-4-yl)methanol

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **(Indolin-4-yl)methanol**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and promoting a secure laboratory environment.

Hazard Identification and Classification

(Indolin-4-yl)methanol is classified as a hazardous substance. All personnel must be fully aware of its potential risks before handling. The following table summarizes its hazard classification based on the Globally Harmonized System (GHS).[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictograms:[[1](#)]

- GHS06 (Toxic): Skull and crossbones
- GHS07 (Harmful/Irritant): Exclamation mark

Signal Word: Danger[[1](#)]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times when handling **(Indolin-4-yl)methanol**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles are required. A face shield should be worn if there is a significant risk of splashing. [2] [3]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected for tears or holes before each use. [2]
Body Protection	Laboratory Coat	A full-length, buttoned lab coat is mandatory to protect skin and clothing.
Respiratory Protection	Fume Hood/Respirator	All handling of (Indolin-4-yl)methanol should be conducted in a certified chemical fume hood. [2] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required to protect against spills. [2]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial for maintaining a safe laboratory environment.

Engineering Controls:

- Ventilation: All work with **(Indolin-4-yl)methanol**, including weighing and solution preparation, must be performed in a certified chemical fume hood to minimize inhalation

exposure.[\[2\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly.
- Weighing: If weighing the liquid, do so within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the **(Indolin-4-yl)methanol** to the solvent to prevent splashing.
- Spill Management: In case of a spill, immediately evacuate the area and follow established laboratory spill cleanup procedures. Do not attempt to clean up a large spill without proper training and equipment.

Storage:

- Store **(Indolin-4-yl)methanol** in a tightly sealed, clearly labeled container.
- The storage area should be cool, dry, and well-ventilated, away from incompatible materials.

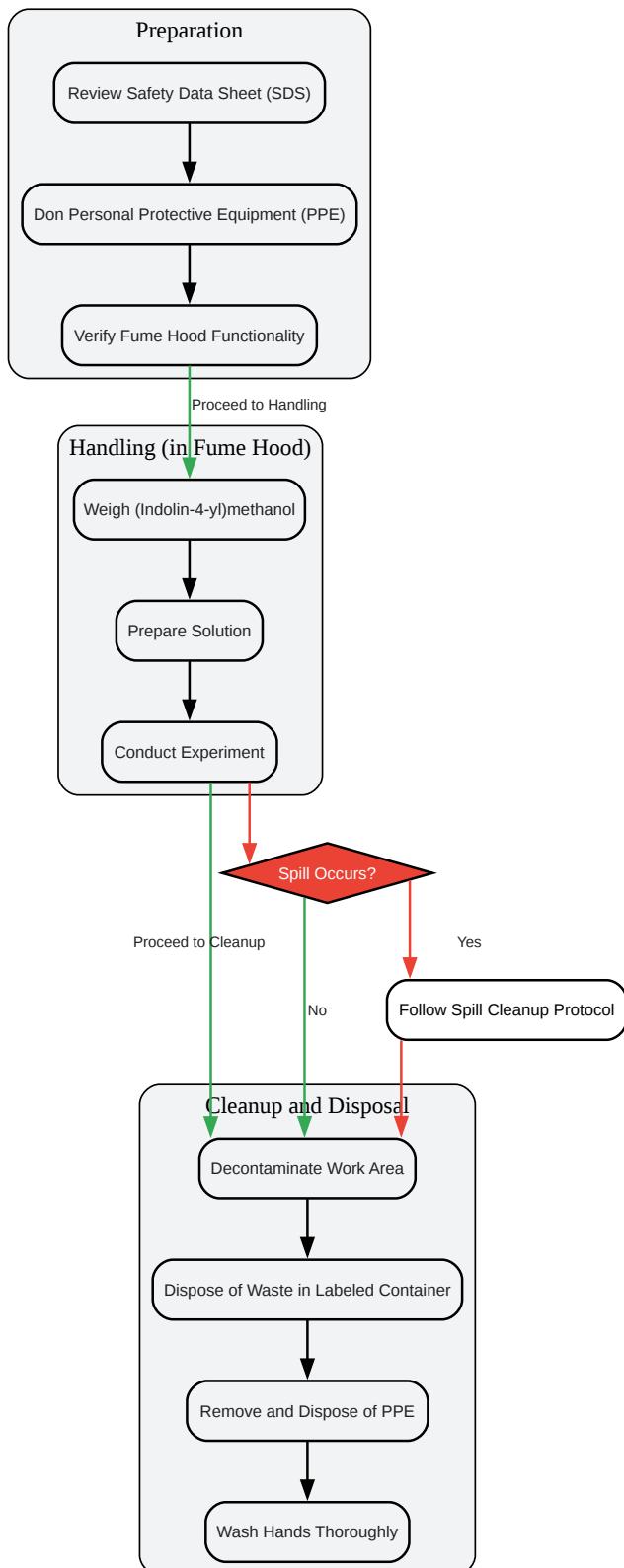
Disposal Plan

Proper disposal of **(Indolin-4-yl)methanol** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste containing **(Indolin-4-yl)methanol**, including empty containers, contaminated gloves, and other disposable materials, must be collected in a designated and clearly labeled hazardous waste container.
- Disposal Regulations: Follow all local, state, and federal regulations for the disposal of toxic chemical waste.[\[2\]](#)
- Prohibition: Do not pour any waste containing **(Indolin-4-yl)methanol** down the drain.[\[2\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **(Indolin-4-yl)methanol** in a laboratory setting.



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Caption: Workflow for the safe handling of **(Indolin-4-yl)methanol**.

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